

Personal protective equipment for handling 4-(3-acetylphenyl)benzoic Acid

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Compound of Interest

Compound Name: 4-(3-acetylphenyl)benzoic Acid

Cat. No.: B177596

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Essential Safety and Handling Guide for 4-(3-acetylphenyl)benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-(3-acetylphenyl)benzoic acid**. The following procedures for personal protective equipment, operational handling, and disposal are based on available data for the compound and structurally similar chemicals, such as benzoic acid.

Personal Protective Equipment (PPE)

When handling **4-(3-acetylphenyl)benzoic acid**, it is crucial to use appropriate personal protective equipment to prevent exposure.^[1] The recommended PPE includes:

- **Eye Protection:** Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard should be worn.^[2] A face shield is recommended when there is a risk of splashing or dust generation.^{[2][3]}
- **Hand Protection:** Chemical-resistant gloves are mandatory.^{[1][2]} Nitrile gloves offer good protection against a range of chemicals, but it is advisable to consult the glove manufacturer's resistance guide.^{[2][4][5][6]} For handling larger quantities or when there is a higher risk of contact, consider wearing heavier-duty gloves like neoprene or butyl rubber.^[6]

- **Body Protection:** A laboratory coat, buttoned and properly fitted, is required to protect the skin.^[2] Long pants and closed-toe, closed-heel shoes must be worn to cover the entire foot.^[2] For significant spill risks, a PVC or rubber apron may be necessary.^[3]
- **Respiratory Protection:** If there is a risk of inhaling dust, a NIOSH-approved respirator with a particulate filter (e.g., P2 filter) should be used.^[7] Work should ideally be conducted in a well-ventilated area or under a fume hood to minimize inhalation risks.^{[1][8]}

Hazard Summary and Physical Properties

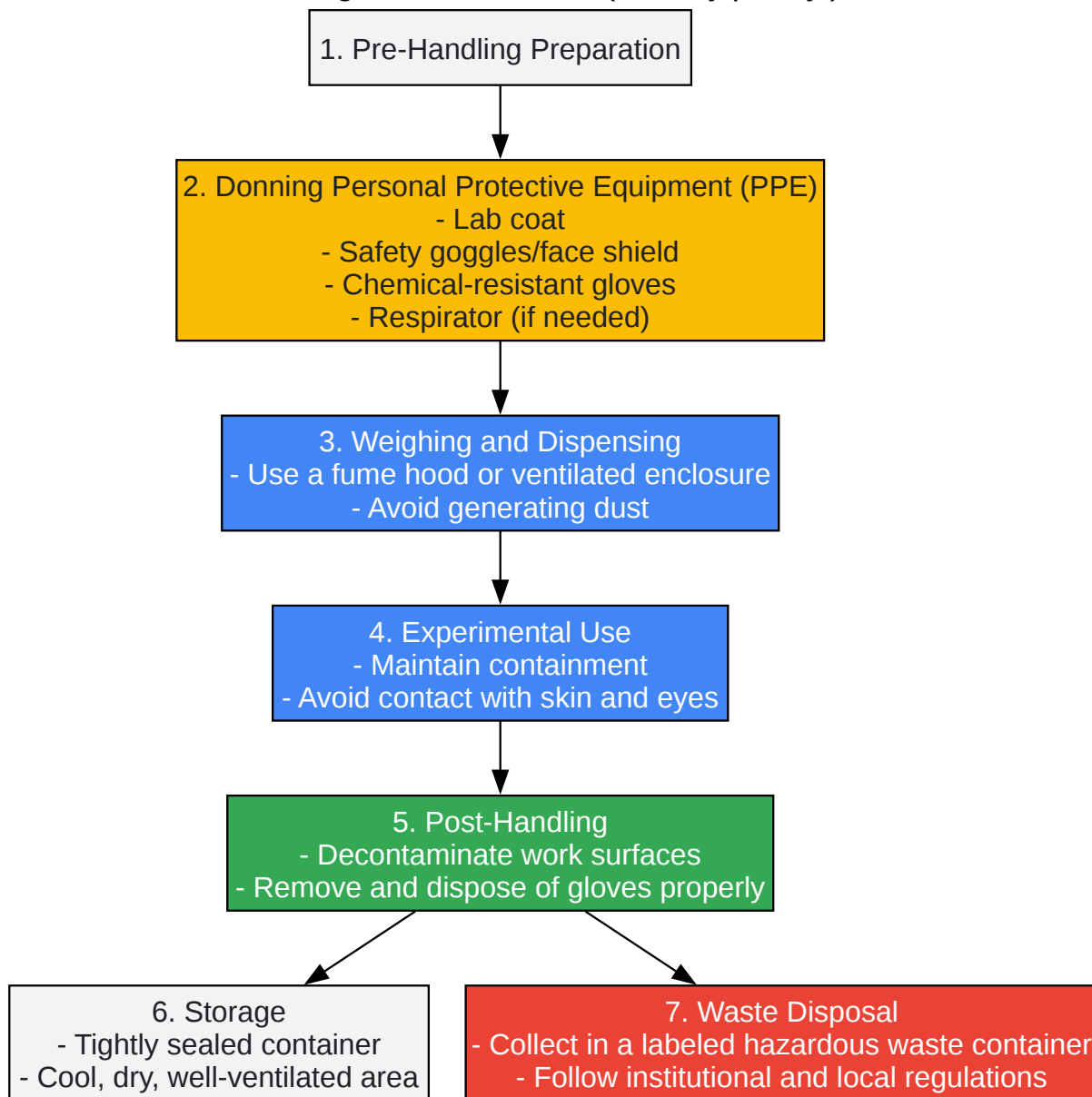
While a specific Safety Data Sheet (SDS) for **4-(3-acetylphenyl)benzoic acid** is not readily available, data for the structurally similar benzoic acid indicates potential hazards.^[7] This compound should be handled with care, assuming it may cause skin, eye, and respiratory irritation.^{[8][9][10][11]}

Property	Value	Source
Molecular Formula	C15H12O3	^[12]
Molecular Weight	240.26 g/mol	^[12]
Appearance	Off-white to pale yellow solid	^[12]
Melting Point	184-188°C	^[12]
Solubility	Slightly soluble in water; soluble in organic solvents (e.g., DMSO, methanol)	^[12]
Purity	>98%	^[12]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the standard operating procedure for handling **4-(3-acetylphenyl)benzoic acid** in a laboratory setting.

Standard Handling Procedure for 4-(3-acetylphenyl)benzoic Acid



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Caption: Standard Handling Procedure for 4-(3-acetylphenyl)benzoic Acid.

Emergency and Disposal Plan

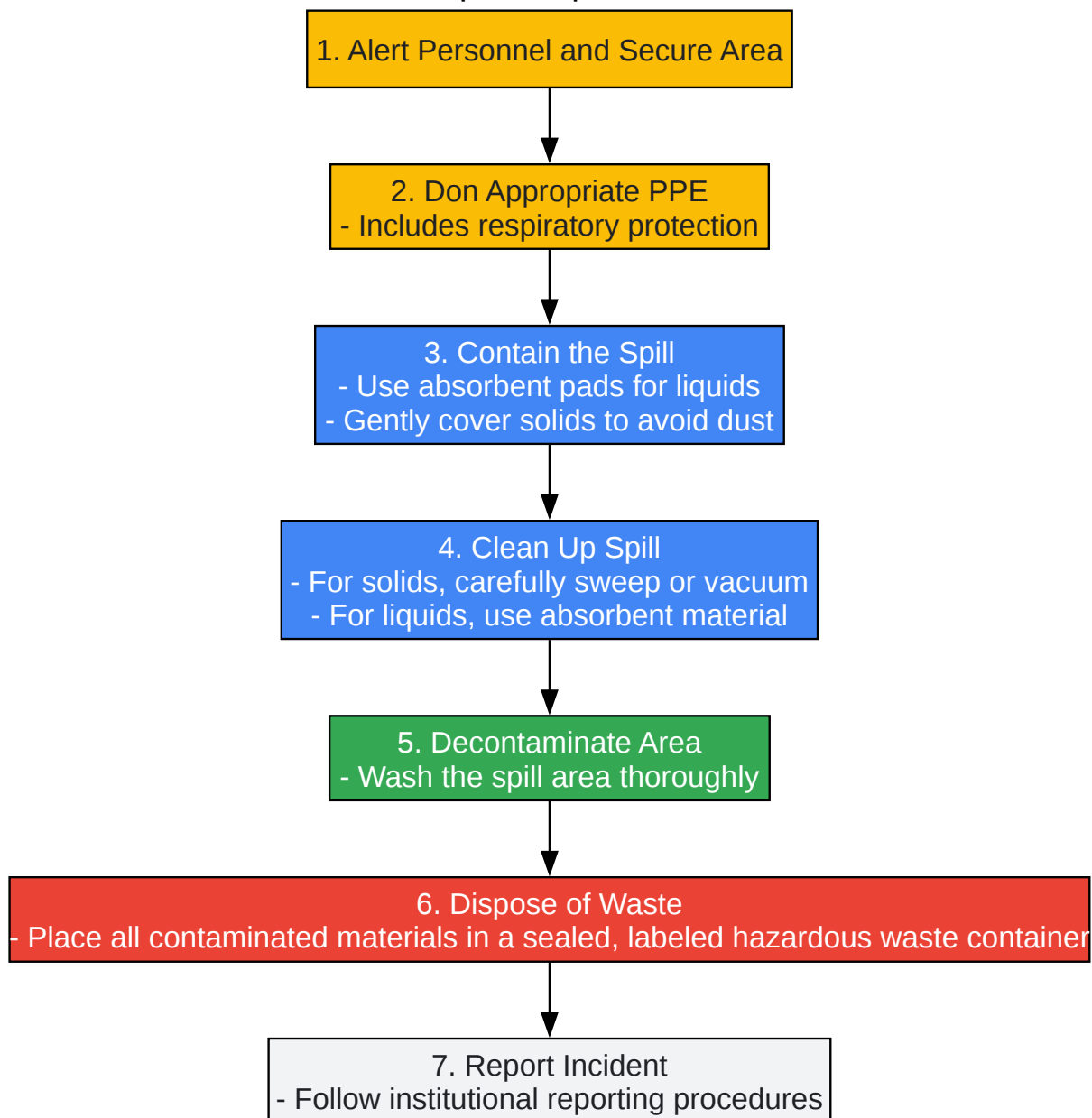
First Aid Measures:

- Inhalation: If dust is inhaled, move the individual to fresh air.[\[7\]](#)[\[9\]](#) If breathing is difficult, seek medical attention.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Skin Contact: In case of skin contact, immediately wash the affected area with plenty of soap and water and remove any contaminated clothing.[\[7\]](#)[\[8\]](#) If skin irritation persists, seek medical advice.[\[8\]](#)[\[9\]](#)
- Eye Contact: If the compound comes into contact with the eyes, immediately flush with copious amounts of water for at least 15 minutes, including under the eyelids.[\[7\]](#)[\[8\]](#)[\[13\]](#) Remove contact lenses if present and easy to do.[\[8\]](#)[\[13\]](#) Immediate medical attention is required.[\[7\]](#)[\[13\]](#)
- Ingestion: Do NOT induce vomiting.[\[7\]](#)[\[13\]](#) If the person is conscious, rinse their mouth with water.[\[7\]](#) Seek immediate medical attention.[\[8\]](#)

Spill Response:

In the event of a spill, follow this workflow to ensure safe cleanup.

Chemical Spill Response Workflow



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Caption: Chemical Spill Response Workflow.

Disposal Plan:

4-(3-acetylphenyl)benzoic acid and any contaminated materials should be disposed of as hazardous waste.[1]

- Waste Collection: Collect waste in a clearly labeled, sealed container.[7][10] Do not mix with other waste.
- Disposal Regulations: Dispose of the waste in accordance with all applicable federal, state, and local regulations.[8][14] Contact your institution's environmental health and safety department or a licensed hazardous waste disposal company for guidance.[15] Do not pour down the drain.[15]

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References

- 1. benchchem.com [benchchem.com]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 3. blog.storemasta.com.au [blog.storemasta.com.au]
- 4. ehs.utk.edu [ehs.utk.edu]
- 5. Personal Protective Equipment | Safety | Physical Facilities | Miami University [miamioh.edu]
- 6. hsa.ie [hsa.ie]
- 7. benchchem.com [benchchem.com]
- 8. tsapps.nist.gov [tsapps.nist.gov]
- 9. aksci.com [aksci.com]
- 10. alpharesources.com [alpharesources.com]
- 11. angenechemical.com [angenechemical.com]
- 12. 4-(3-Acetylphenyl)benzoic acid Supplier in Mumbai, 4-(3-Acetylphenyl)benzoic acid Trader, Maharashtra [chemicalmanufacturers.in]

- 13. fishersci.com [fishersci.com]
- 14. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 15. SDS of Benzoic Acid: Important Data and Information Collected – KHA Online-SDS Management [kha.com]
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